

Assessing the Synergistic Effect of Fosfomycin Calcium with Tobramycin: A Comparative Guide

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Compound of Interest

Compound Name: *fosfomycin calcium*

Cat. No.: *B1167986*

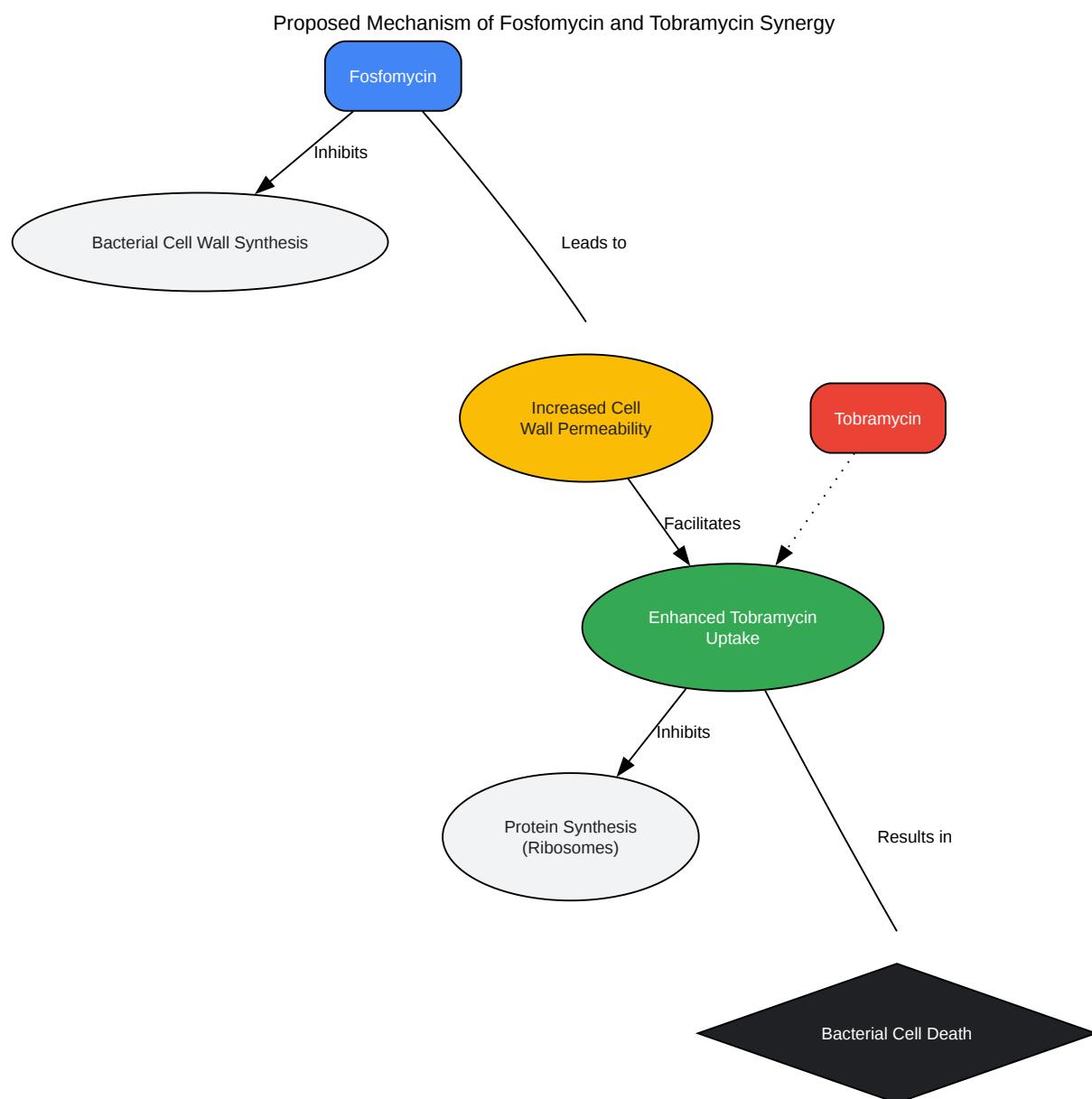
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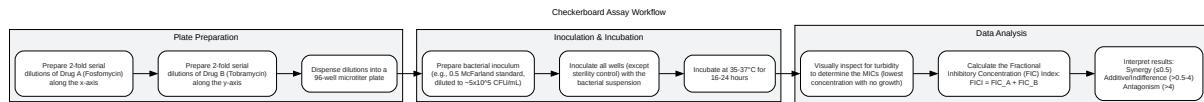
For Researchers, Scientists, and Drug Development Professionals

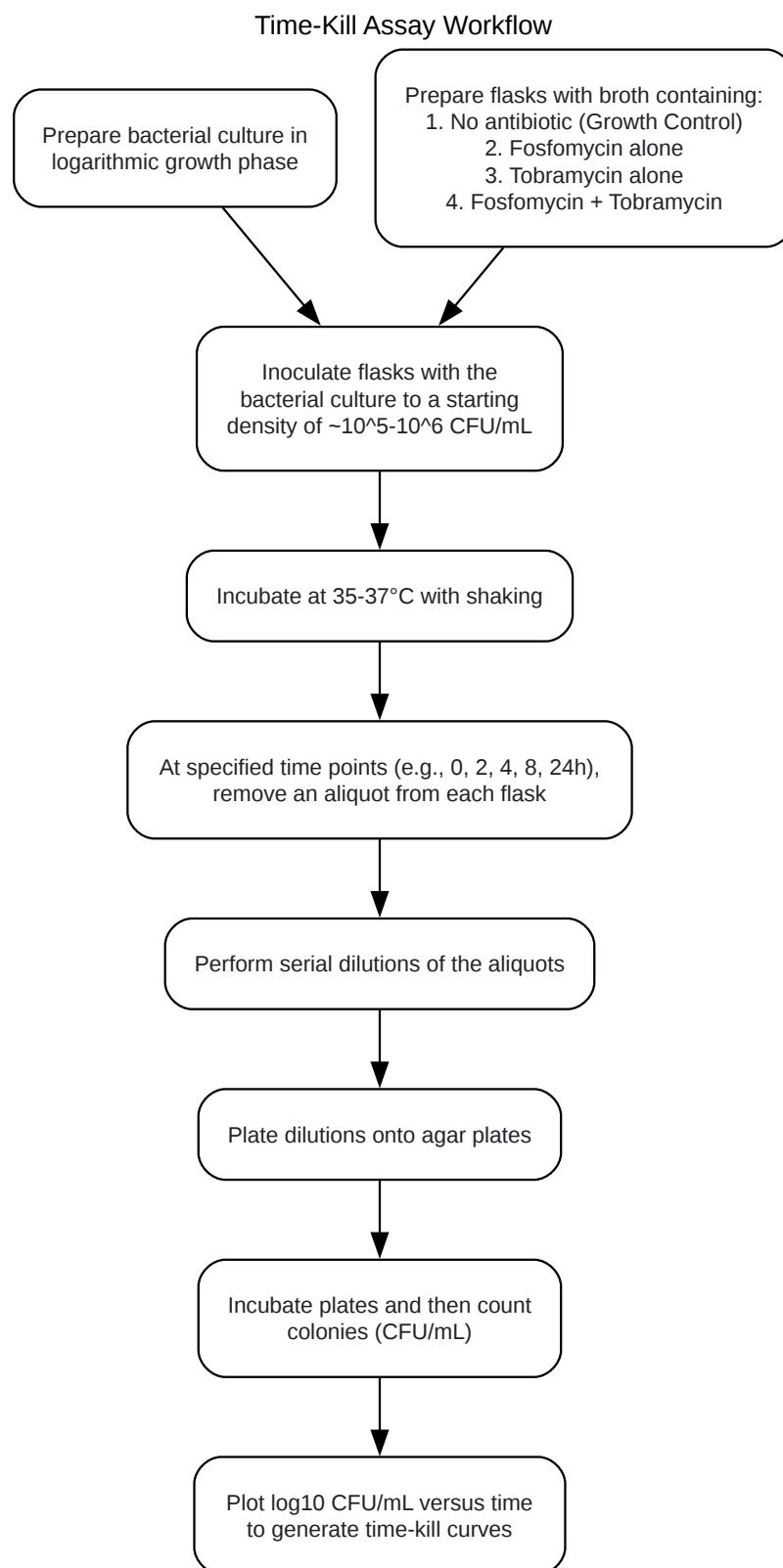
The combination of fosfomycin and tobramycin presents a compelling strategy in the fight against challenging bacterial infections, particularly those caused by *Pseudomonas aeruginosa*. This guide provides an objective comparison of the synergistic effects of this combination, supported by experimental data from *in vitro* and *in vivo* studies. Detailed methodologies for key experiments are included to facilitate reproducibility and further investigation.

Mechanism of Synergy

The primary mechanism underlying the synergistic activity of fosfomycin and tobramycin involves the enhanced uptake of tobramycin into the bacterial cell. Fosfomycin inhibits the early stages of bacterial cell wall synthesis.^{[1][2]} This disruption is thought to increase the permeability of the bacterial cell envelope, facilitating the entry of tobramycin, an aminoglycoside that inhibits protein synthesis by binding to the 30S ribosomal subunit.^{[1][3]} This leads to enhanced bactericidal activity and a lower frequency of resistance development compared to either agent alone.^{[3][4]}







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References

- 1. atsjournals.org [atsjournals.org]
- 2. arts.units.it [arts.units.it]
- 3. Fosfomycin Enhances the Active Transport of Tobramycin in *Pseudomonas aeruginosa* - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antimicrobial Activity of Fosfomycin-Tobramycin Combination against *Pseudomonas aeruginosa* Isolates Assessed by Time-Kill Assays and Mutant Prevention Concentrations - PMC [pmc.ncbi.nlm.nih.gov]
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